

Technical Support Center: Scyliorhinin II (Scy-II) Stability & Handling Guide

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Compound of Interest

Compound Name: *Scyliorhinin II*

CAS No.: 112748-19-3

Cat. No.: B612537

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Product: **Scyliorhinin II** (Scy-II) Class: Tachykinin / Neurokinin Peptide Sequence: Ser-Pro-Ser-Asn-Ser-Lys-Cys-Pro-Asp-Gly-Pro-Asp-Cys-Phe-Val-Gly-Leu-Met-NH₂ Structural Feature: Intramolecular Disulfide Bridge (Cys7–Cys13)[1]

Executive Summary: The Stability Profile

Scyliorhinin II is a complex tachykinin distinct from Substance P due to its Cys7–Cys13 disulfide loop. This structural constraint is critical for its high affinity to the NK3 receptor. Unlike linear peptides, Scy-II possesses three specific chemical liabilities that must be managed during experimentation:

- **Methionine Oxidation (Met18):** The C-terminal Methionine is highly susceptible to oxidation into methionine sulfoxide, which significantly reduces receptor binding affinity.
- **Disulfide Scrambling/Reduction (Cys7-Cys13):** High pH (>8.0) or reducing agents (DTT, BME) will destroy the bioactive loop structure.
- **Aspartimide Formation (Asp-Gly/Asp-Pro):** The Asp-Gly and Asp-Pro motifs are prone to isomerization at acidic pH (<3.0), leading to chain cleavage or inactive isomers.

Stability Matrix: pH & Temperature Impact

Use this table to determine the optimal conditions for your specific assay.

Parameter	Condition	Stability Risk	Mechanism of Failure
pH	< 3.0	High	Acid-catalyzed hydrolysis of Asp-Pro bonds; Aspartimide formation.
4.5 – 6.5	Optimal	Minimal degradation. Ideal for working aliquots.	
7.0 – 7.5	Moderate	Stable for short-term assays (<4h). Risk of slow deamidation (Asn).	
> 8.0	Critical	Disulfide exchange (scrambling); Asn deamidation; Aggregation.	
Temp	-80°C	Optimal	Long-term storage (Lyophilized or DMSO stock). Prevents all chemical pathways.
-20°C	Good	Acceptable for 3-6 months. Avoid frost-free freezers (temp cycling).	
4°C	Fair	Working solutions stable for 24-48h. Oxidation risk increases.	
37°C	Poor	Half-life <12h in aqueous buffer. Protease susceptibility increases.	

Troubleshooting & FAQs

Direct solutions to common experimental failures.

Q1: My receptor binding assay shows <10% activity. What happened?

Diagnosis: Likely Methionine Oxidation. Explanation: The C-terminal Methionine (Met18) is the "message" domain for tachykinins. If exposed to air without protection, it oxidizes to methionine sulfoxide. Solution:

- Preventative: Always degas buffers with Nitrogen or Argon before reconstitution.
- Corrective: There is no easy reversal for oxidized Met in a biological sample. Discard and prepare fresh stock under inert gas.

Q2: The peptide precipitated upon reconstitution in PBS.

Diagnosis: Hydrophobic Aggregation. Explanation: Despite having charged residues, the core and C-terminus of Scy-II are hydrophobic. Reconstituting directly in high-salt buffers (like PBS) screens the charges that keep the peptide soluble, forcing it out of solution. Solution:

- Protocol: Dissolve the lyophilized powder in 100% DMSO or 50% Acetonitrile/Water first to create a high-concentration stock (e.g., 1 mM).
- Dilution: Dilute this stock into your assay buffer (PBS/Media) only at the final step. Keep final DMSO concentration <0.1% to avoid cell toxicity.

Q3: Can I use DTT or Beta-mercaptoethanol to prevent oxidation?

Diagnosis: Contraindicated Additives. Explanation: NO. While these agents prevent Met oxidation, they will reduce the Cys7-Cys13 disulfide bridge. Breaking this bridge linearizes the peptide, destroying the specific conformation required for NK3 receptor selectivity. Solution: Use degassed buffers or trace amounts of EDTA (to chelate metal ions that catalyze oxidation) instead of reducing agents.

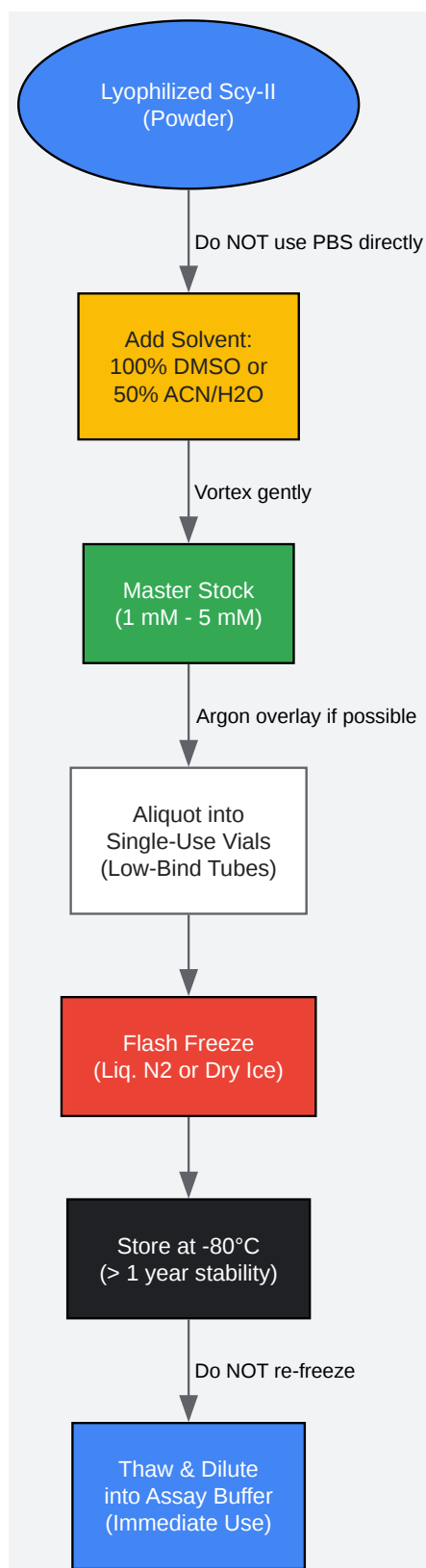
Q4: I stored my working aliquots at -20°C, but they degraded after 2 weeks.

Diagnosis: Freeze-Thaw Damage / Sublimation. Explanation: "Frost-free" freezers cycle temperature to prevent ice buildup. This partial thawing promotes ice crystal formation that can shear the peptide or alter the pH of the buffer (eutectic crystallization effects), leading to hydrolysis. Solution: Store aliquots at -80°C. If -20°C is the only option, use a manual defrost freezer and bury the tube in a Styrofoam rack to insulate against temperature spikes.

Visual Workflows

Workflow 1: Optimal Reconstitution & Storage

Follow this logic to maximize shelf-life.

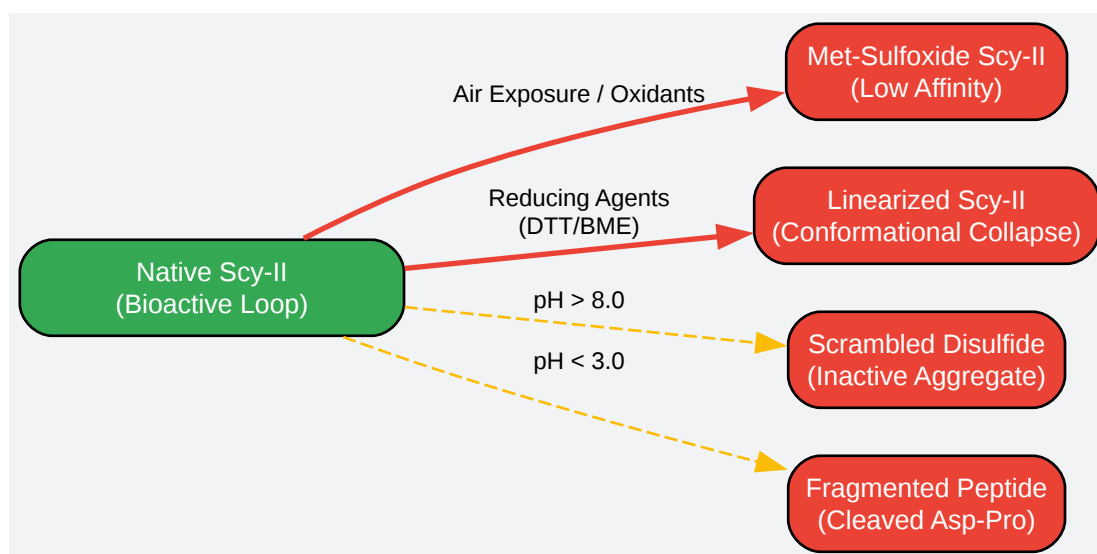


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Figure 1: Recommended workflow for handling **Scyliorhinin II** to prevent aggregation and oxidation.

Workflow 2: Degradation Pathways

Understanding how the molecule fails under stress.



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Figure 2: Chemical degradation pathways. Red arrows indicate irreversible damage common in improper handling.

References

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Sources

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